

Technical Guide: Physicochemical Properties of Ethyl Tridecanoate

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Compound of Interest

Compound Name: Ethyl tridecanoate

Cat. No.: B153164

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a focused overview of the fundamental physicochemical properties of **ethyl tridecanoate**, specifically its molecular formula and weight. These parameters are critical for a wide range of applications, from analytical chemistry and quality control to its use as a biochemical reagent in life sciences research.^[1] This document presents these core data points in a structured format and outlines the standard experimental workflows for their determination.

Core Molecular Data

Ethyl tridecanoate is a fatty acid ethyl ester.^[2] Its fundamental molecular properties are essential for accurate stoichiometric calculations, analytical method development, and interpretation of experimental results. The molecular formula and weight have been determined and are presented below.

A summary of the key quantitative molecular data for **ethyl tridecanoate** is provided in Table 1.

Table 1: Molecular Formula and Weight of **Ethyl Tridecanoate**

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₀ O ₂	PubChem[2], Larodan[3], NIST[4]
Molecular Weight	242.40 g/mol	PubChem, TargetMol, Cheméo
Exact Mass	242.22458 g/mol	PubChem
CAS Registry Number	28267-29-0	NIST

Experimental Protocols for Determination

The molecular formula and weight of a compound like **ethyl tridecanoate** are typically determined and verified using a combination of mass spectrometry and elemental analysis.

2.1. Mass Spectrometry for Molecular Weight Determination

Mass spectrometry (MS) is the primary technique for determining the molecular weight of a compound.

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to find the molecular weight.
- Methodology:
 - Sample Preparation: A dilute solution of **ethyl tridecanoate** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into the mass spectrometer and ionized. Electron Ionization (EI) is a common method for this type of molecule.
 - Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
 - Detection: The detector records the abundance of ions at each m/z value. The peak corresponding to the intact molecule (molecular ion, M^+) provides the molecular weight. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in confirming the elemental composition.

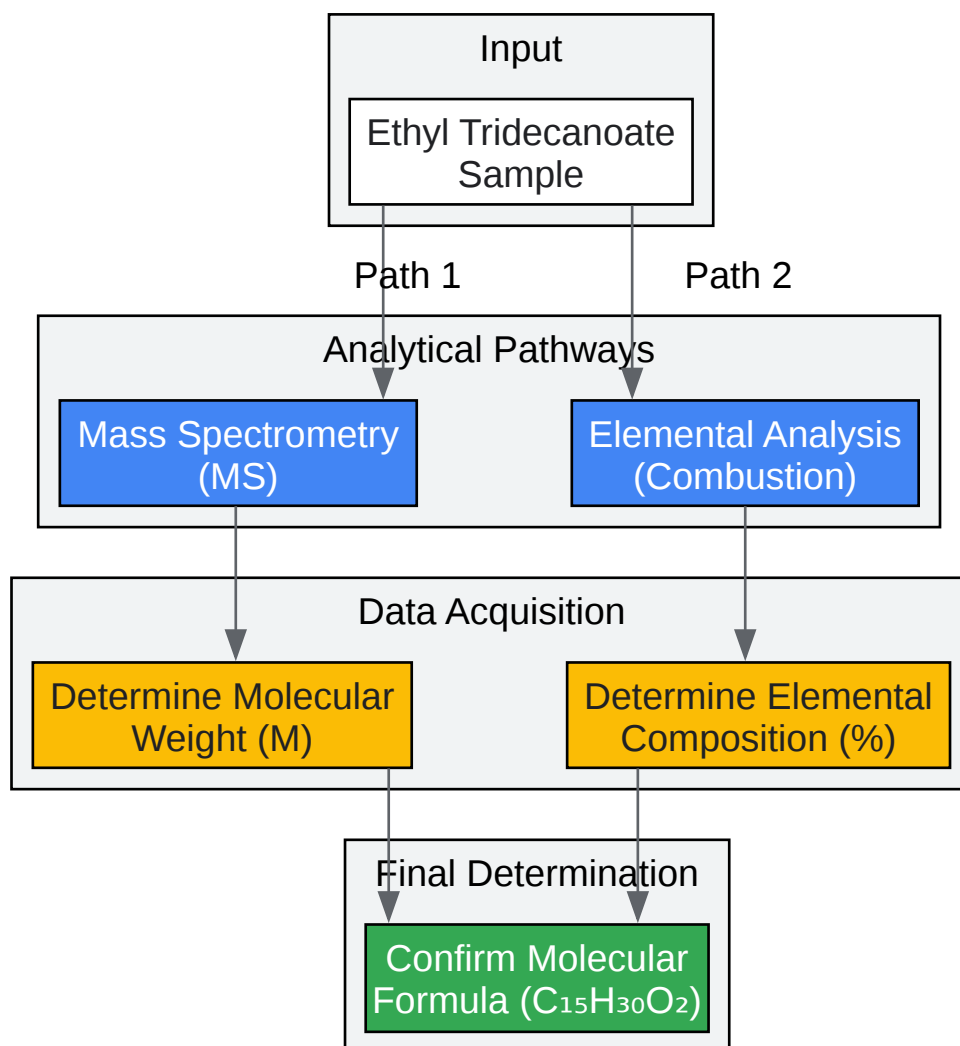
2.2. Elemental Analysis for Molecular Formula Verification

Elemental analysis provides the percentage composition of elements (carbon, hydrogen, oxygen) in the compound, which is used to empirically determine the molecular formula.

- Objective: To determine the relative percentages of Carbon, Hydrogen, and Oxygen in **ethyl tridecanoate**.
- Methodology:
 - Combustion: A precisely weighed sample of **ethyl tridecanoate** is combusted in a furnace with an excess of oxygen.
 - Gas Separation: The combustion products (CO_2 , H_2O) are passed through a series of columns that separate them.
 - Quantification: The amounts of CO_2 and H_2O are measured using detectors (e.g., thermal conductivity). The percentage of carbon and hydrogen in the original sample is calculated from these measurements.
 - Oxygen Determination: The percentage of oxygen is typically determined by difference.
 - Formula Calculation: The percentage composition is used to calculate the empirical formula. Combined with the molecular weight from mass spectrometry, the definitive molecular formula ($\text{C}_{15}\text{H}_{30}\text{O}_2$) is established.

Visualization of Analytical Workflow

The logical flow for determining the molecular formula and weight of a chemical entity like **ethyl tridecanoate** is depicted in the following diagram. This workflow starts with the sample and branches into two parallel analytical pathways that converge to provide the final, confirmed molecular identity.



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Caption: Workflow for Molecular Formula and Weight Determination.

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